

GNE-293: A Technical Guide to its Downstream Effects

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Compound of Interest

Compound Name: GNE-293

Cat. No.: B12372640

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Introduction

GNE-293 is a potent and highly selective inhibitor of the delta (δ) isoform of phosphoinositide 3-kinase (PI3K).^{[1][2][3]} The PI3K/AKT/mTOR signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is a hallmark of various diseases, particularly cancers and inflammatory disorders. **GNE-293**'s specificity for the PI3K δ isoform, which is predominantly expressed in hematopoietic cells, makes it a promising candidate for targeted therapies in immunology and oncology. This technical guide provides an in-depth overview of the downstream effects of **GNE-293**, including quantitative data on its inhibitory activity, detailed experimental protocols, and visualizations of the relevant signaling pathways.

Quantitative Data

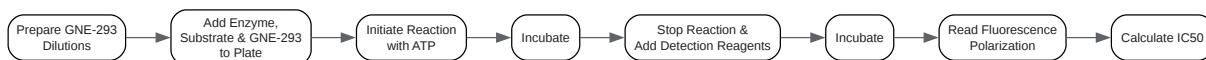
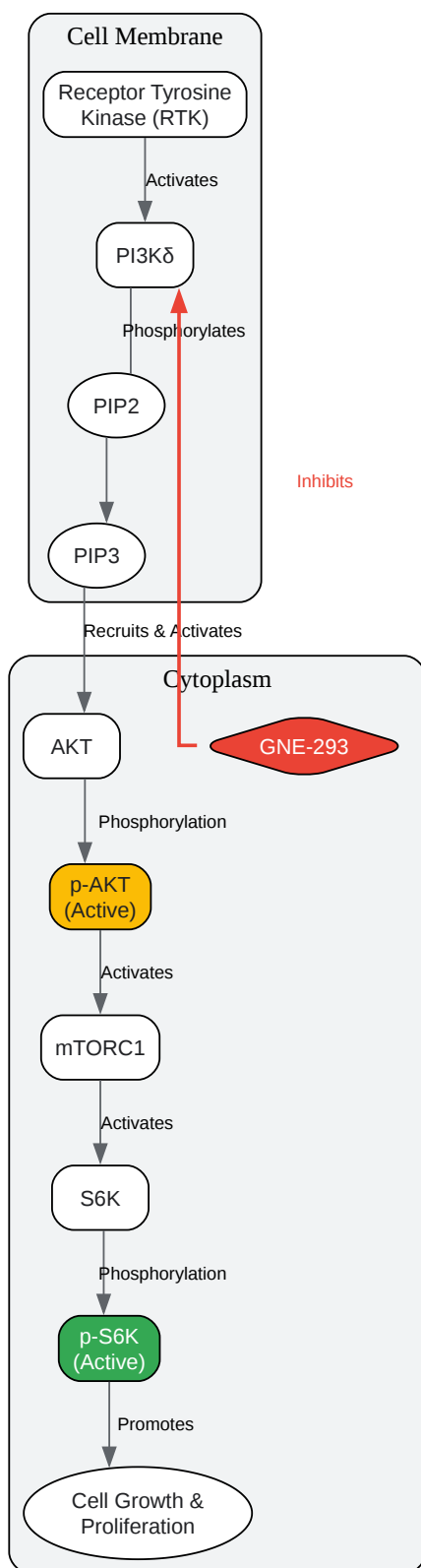
The inhibitory activity of **GNE-293** has been characterized through various in vitro assays. The following tables summarize the key quantitative data regarding its potency and selectivity.

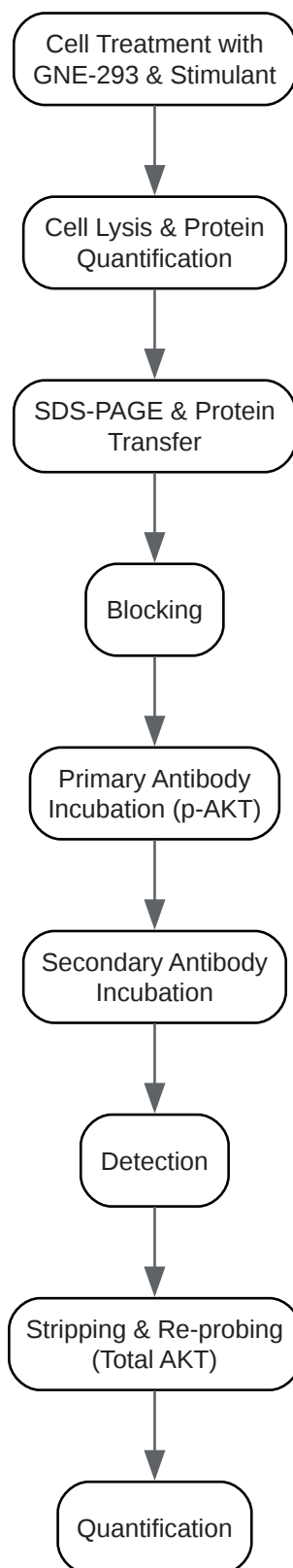
Parameter	Value	Description	Reference
IC50 (PI3Kδ)	4.38 nM	Half-maximal inhibitory concentration against the PI3Kδ isoform in a cell-based assay.[1]	[1]
Ki (PI3Kδ)	0.47 nM	Inhibitor constant, a measure of the binding affinity of GNE-293 to the PI3Kδ enzyme.	[3]

PI3K Isoform	Selectivity Fold vs. PI3Kδ	Description	Reference
PI3Kα	256-fold	GNE-293 is 256 times more selective for PI3Kδ over PI3Kα.	[3]
PI3Kβ	420-fold	GNE-293 is 420 times more selective for PI3Kδ over PI3Kβ.	[3]
PI3Kγ	219-fold	GNE-293 is 219 times more selective for PI3Kδ over PI3Kγ.	[3]

Signaling Pathway

GNE-293 exerts its effects by inhibiting the catalytic activity of PI3Kδ. This prevents the conversion of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3). The reduction in PIP3 levels leads to decreased activation of downstream signaling molecules, most notably the serine/threonine kinase AKT.





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